

Potassium Periodate (CAS 7790-21-8): A Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *potassium;periodate*

Cat. No.: *B7822610*

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An In-depth Overview of its Properties, Synthesis, and Applications in Research and Drug Development

Potassium periodate (KIO_4), identified by CAS number 7790-21-8, is an inorganic salt that serves as a potent and selective oxidizing agent in a multitude of scientific disciplines.[1][2][3] Composed of a potassium cation (K^+) and a periodate anion (IO_4^-), it is the potassium salt of periodic acid.[4] Unlike sodium periodate, it is primarily available in the metaperiodate form (KIO_4), as the corresponding orthoperiodate (K_5IO_6) has not been successfully synthesized.[1][4] Its unique reactivity, particularly in the oxidative cleavage of vicinal diols, makes it an indispensable tool in organic synthesis, analytical chemistry, and biochemistry, with significant applications in pharmaceutical development.[3][5][6]

Core Physicochemical Properties

Potassium periodate is a white, odorless, crystalline solid.[1][4] It exhibits poor solubility in cold water, which increases with temperature.[1][7] A key thermal property is its decomposition at 582°C into potassium iodate (KIO_3) and oxygen gas.[1][4] This compound is a strong oxidizer, especially in acidic solutions, a characteristic that underpins many of its applications.[1][7]

Table 1: Physicochemical and Spectral Data for Potassium Periodate

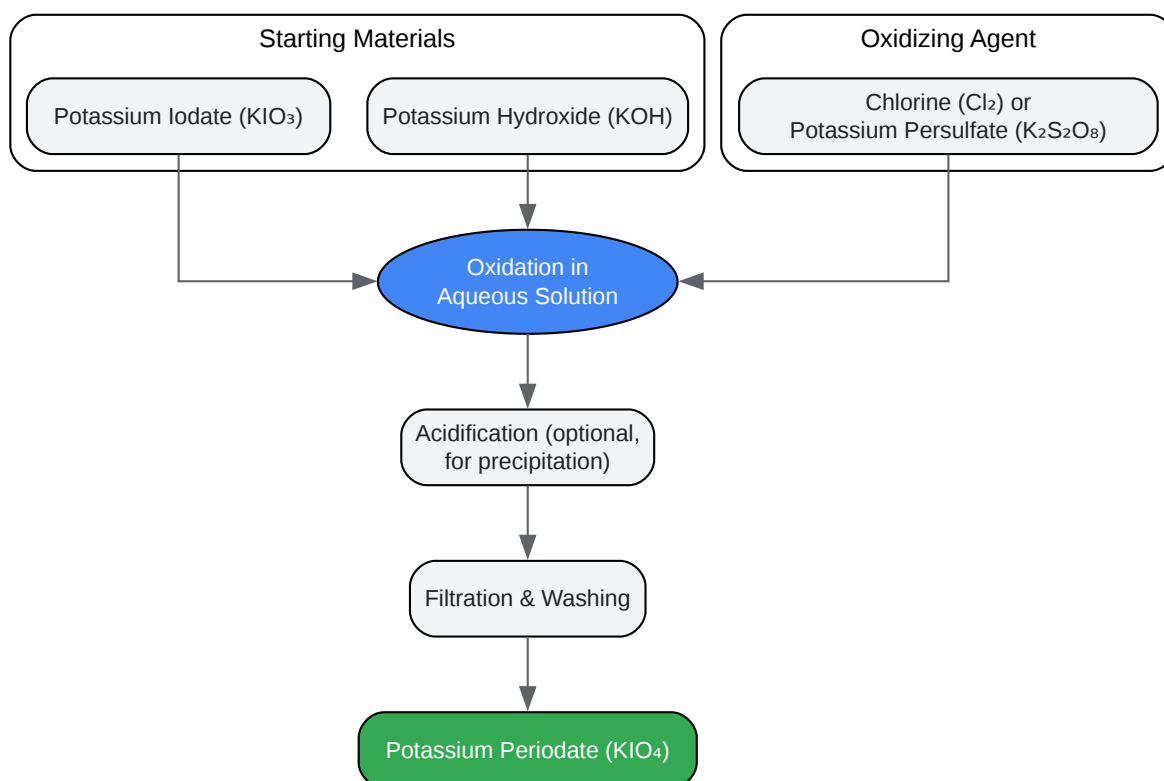
Property	Value	Citations
Identifiers		
CAS Number	7790-21-8	[2]
Molecular Formula	KIO ₄	[1][2][4]
IUPAC Name	potassium periodate	[3][8]
Synonyms	Potassium metaperiodate, Periodic acid potassium salt	[2][3][9]
Physical Properties		
Molecular Weight	230.00 g/mol	[2][4][10]
Appearance	White crystalline powder or colorless crystals	[1][3][4][7]
Density	3.618 g/cm ³	[1][3][4]
Melting Point	582 °C (1080 °F; 855 K) with decomposition	[1][3][11]
pH	4.5 - 5.5 (in 5 g/L aqueous solution at 25 °C)	[9][12]
Solubility in Water	0.17 g/100 mL (0 °C)0.42 g/100 mL (20 °C)4.44 g/100 mL (80 °C)7.87 g/100 mL (100 °C)	[1][7][13]
Spectral Data		
Infrared (IR) Spectrum	Data available via NIST WebBook and other spectral databases	[3][8][14]
Raman Spectrum	Data available	[3][12]

Synthesis of Potassium Periodate

The synthesis of potassium periodate is typically achieved through the oxidation of potassium iodate (KIO_3). Several methods exist, with common laboratory and industrial approaches involving chemical or electrochemical oxidation.[4][5]

A prevalent chemical synthesis involves the oxidation of an aqueous solution of potassium iodate using chlorine gas in the presence of potassium hydroxide.[1][4][14] The reaction proceeds as follows: $\text{KIO}_3 + \text{Cl}_2 + 2 \text{KOH} \rightarrow \text{KIO}_4 + 2 \text{KCl} + \text{H}_2\text{O}$ [1]

Alternative oxidizing agents such as potassium persulfate can also be employed, which avoids the use of hazardous chlorine gas.[15] Electrochemical methods, while also viable, can be limited by the low solubility of the potassium iodate starting material.[4][5] Recently, greener electrochemical synthesis and recycling protocols have been developed to provide more cost-efficient and sustainable access to periodates.[5][16]



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General workflow for the chemical synthesis of Potassium Periodate.

Key Experimental Protocols

Potassium periodate's utility is best demonstrated through its application in established experimental procedures.

Spectrophotometric Determination of Manganese

This method leverages the oxidation of manganese (II) ions to the intensely colored permanganate ion (MnO_4^-) by potassium periodate in an acidic medium.^{[1][17][18]} The concentration of manganese can then be determined colorimetrically.

Methodology:

- **Sample Preparation:** A sample containing manganese is dissolved in acid. For solid samples like steel or biological materials, this involves digestion with acids (e.g., nitric and sulfuric acid) to bring the manganese into solution as Mn^{2+} .^[19]
- **Removal of Interferences:** Any organic matter must be completely oxidized. Chloride ions can interfere and should be removed by evaporation with sulfuric acid.^[19]
- **Oxidation:** The clear, acidic solution is treated with phosphoric acid (to prevent the precipitation of iron phosphates and decolorize Fe^{3+}) and a small amount of solid potassium periodate (approx. 0.3-0.5 g).^[19]
- **Color Development:** The solution is gently heated (e.g., in a boiling water bath) for 15-30 minutes to facilitate the complete oxidation of Mn^{2+} to the purple MnO_4^- .^[19] The reaction is:
$$2 \text{Mn}^{2+} + 5 \text{IO}_4^- + 3 \text{H}_2\text{O} \rightarrow 2 \text{MnO}_4^- + 5 \text{IO}_3^- + 6 \text{H}^+$$
- **Measurement:** After cooling to room temperature, the solution is diluted to a known volume. The absorbance is measured using a spectrophotometer at approximately 525-530 nm.^{[1][18]}
- **Quantification:** The manganese concentration is determined by comparing the sample's absorbance to a calibration curve prepared from standard manganese solutions.^[19]

Oxidative Modification of Glycoproteins (Malaprade Reaction)

A cornerstone application in glycobiology and bioconjugation is the selective oxidation of cis-diol groups within carbohydrate moieties of glycoproteins to generate reactive aldehydes.^{[5][6][18]} This is known as the Malaprade reaction.^[15] These aldehydes serve as chemical handles for subsequent ligation with hydrazide- or aminooxy-functionalized molecules for labeling, immobilization, or conjugation.^{[11][20]}

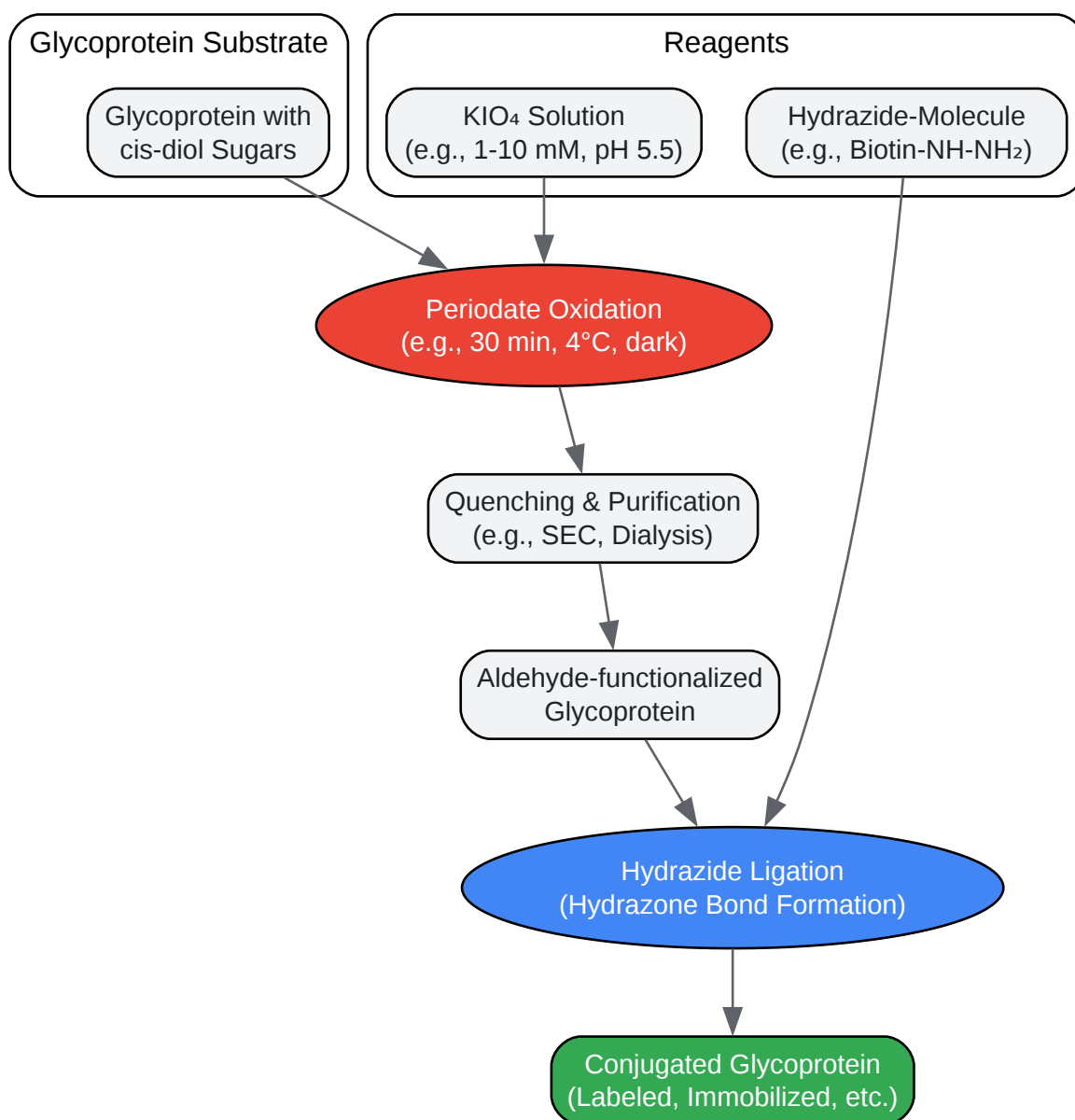
Table 2: Typical Parameters for Periodate Oxidation of Glycoproteins

Parameter	Sialic Acid-Specific Oxidation	General Sugar Oxidation	Citations
Glycoprotein Concentration	0.5 - 10 mg/mL	0.5 - 10 mg/mL	^[11]
Periodate Concentration	1-2 mM	10 - 20 mM	^{[9][11]}
Buffer	0.1 M Sodium Acetate	0.1 M Sodium Acetate	^[11]
pH	5.5 - 6.7	5.5	^{[11][17]}
Temperature	4°C or Room Temperature	Room Temperature or 37°C	^{[9][11]}
Incubation Time	30 minutes	30 - 60 minutes	^{[11][17]}

Methodology:

- Glycoprotein Preparation: Prepare a solution of the purified glycoprotein in an appropriate buffer (e.g., 0.1 M sodium acetate, pH 5.5).^[11]
- Periodate Solution Preparation: Immediately before use, prepare a stock solution of potassium or sodium periodate in the same buffer.^[11]
- Oxidation Reaction:

- Protect the reaction from light, as periodate can be light-sensitive.
- Add the periodate stock solution to the glycoprotein solution to achieve the desired final concentration (see Table 2). For selective oxidation of terminal sialic acids, which have a cis-diol on their exocyclic tail, a low concentration (1-2 mM) and low temperature (4°C) are used.^{[11][17]} For more general oxidation of other sugars like mannose or galactose, higher concentrations (10-20 mM) are required.^{[9][11]}
- Incubate for the specified time and temperature.
- Quenching: Stop the reaction by adding a quenching agent like glycerol or sodium sulfite to consume the excess periodate.^[9]
- Purification: Remove excess reagents and byproducts by buffer exchange, dialysis, or size-exclusion chromatography to yield the aldehyde-functionalized glycoprotein.
- Hydrazide Ligation: The purified, oxidized glycoprotein is then reacted with a hydrazide-functionalized molecule (e.g., biotin-hydrazide, a fluorescent dye-hydrazide) to form a stable hydrazone bond.^{[11][20]}



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Workflow for the modification of glycoproteins using periodate oxidation.

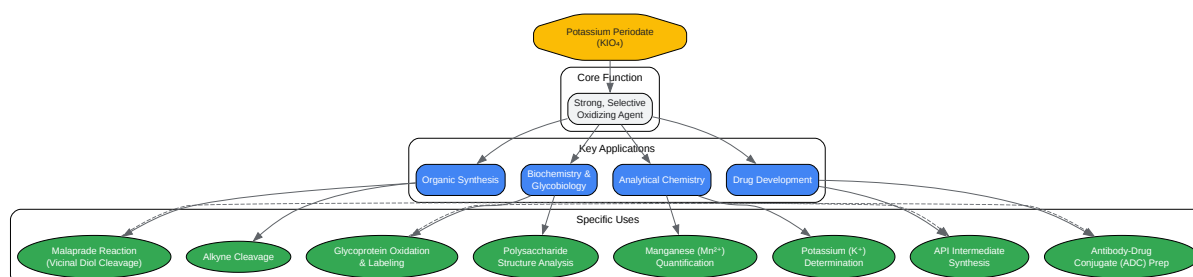
Applications in Research and Drug Development

The chemical properties of potassium periodate translate into a wide range of applications for researchers and drug development professionals.

- Organic Synthesis: It is a key reagent for the oxidative cleavage of C-C bonds in vicinal diols to form aldehydes and ketones.[6][18] This reaction is fundamental in the synthesis of

complex molecules and pharmaceutical intermediates.^{[5][6]} For instance, periodate cleavage has been used in synthetic routes for drugs like the immunosuppressant mycophenolate mofetil and the cytotoxic agent epirubicin.^{[5][16]}

- **Biochemistry and Glycobiology:** The selective oxidation of carbohydrates is crucial for studying the structure and function of glycoproteins and polysaccharides.^{[3][6]} The protocol described above is widely used to label cell surface glycans on living cells for imaging, to immobilize glycoproteins on surfaces for interaction studies, and to prepare glycoproteins for conjugation, a key step in creating antibody-drug conjugates (ADCs).^{[17][21]}
- **Analytical Chemistry:** Beyond manganese determination, it serves as a powerful oxidizing agent for the analysis of other substances, including certain organic compounds and phenothiazine drugs.^{[3][7]} Its low solubility also makes it useful for the gravimetric determination of potassium.^[4]
- **Pharmaceutical Development:** Its role extends to the synthesis of various pharmaceutical intermediates where controlled oxidation is required.^{[3][6]} The ability to selectively cleave bonds under mild conditions makes it valuable for multi-step syntheses of active pharmaceutical ingredients (APIs).^{[5][16]}



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- To cite this document: BenchChem. [Potassium Periodate (CAS 7790-21-8): A Technical Guide for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822610#potassium-periodate-cas-number-7790-21-8-information]

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